

# Proper Disposal of GSK-3484862: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: GSK-3484862

Cat. No.: B2732884

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **GSK-3484862**, a potent and selective DNA methyltransferase 1 (DNMT1) inhibitor, are critical for maintaining a safe laboratory environment and ensuring regulatory compliance. Given the absence of a publicly available, specific Safety Data Sheet (SDS) with detailed disposal instructions, this guide provides a comprehensive set of procedures based on general best practices for the disposal of hazardous chemical waste. These recommendations are derived from the chemical nature of **GSK-3484862** as a dicyanopyridine-containing compound and its biological activity as a DNMT1 inhibitor.

**GSK-3484862**, with the CAS number 2170136-65-7, is a non-covalent inhibitor used in cancer research to induce DNA hypomethylation.<sup>[1]</sup> Due to its biological activity and chemical structure, all forms of **GSK-3484862** waste, including the pure compound, solutions, and contaminated materials, should be treated as hazardous chemical waste.

## Key Handling and Disposal Information

The following table summarizes essential information for the safe handling and disposal of **GSK-3484862**.

Parameter	Guideline
Chemical Name	GSK-3484862
CAS Number	2170136-65-7
Molecular Formula	C19H19N5OS
Primary Hazard	Biologically active compound; treat as hazardous chemical waste.
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles, and a lab coat are mandatory.
Spill Cleanup	Use an inert absorbent material for spills. Avoid generating dust.
Waste Classification	Hazardous Chemical Waste

## Step-by-Step Disposal Procedures

Adherence to the following step-by-step procedures is crucial for the safe disposal of **GSK-3484862**.

### Unused or Expired GSK-3484862 (Pure Compound)

- Do not dispose of down the drain or in regular trash.
- Keep the compound in its original, clearly labeled container.
- If the original container is compromised, transfer the material to a new, compatible, and properly labeled waste container. The label should include "Hazardous Waste," the chemical name "**GSK-3484862**," and the CAS number "2170136-65-7."
- Store the waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

## Contaminated Laboratory Materials

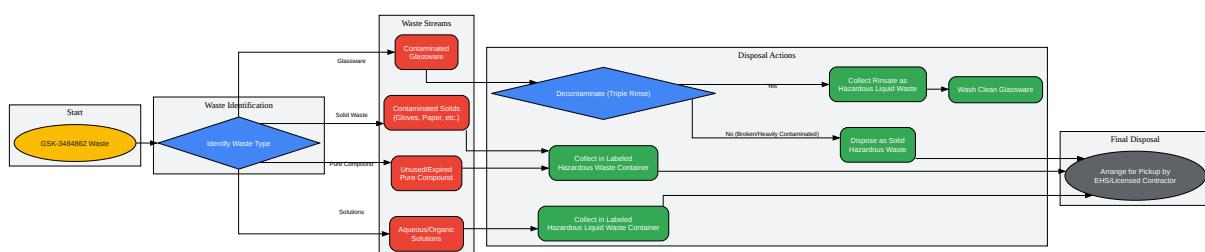
- Solid Waste: Items such as gloves, weighing paper, pipette tips, and paper towels contaminated with **GSK-3484862** should be collected in a designated, clearly labeled hazardous waste bag or container.
- Sharps: Needles, syringes, or other sharps contaminated with **GSK-3484862** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.
- Glassware: Contaminated glassware should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or acetone) three times. The rinsate must be collected as hazardous liquid waste. After decontamination, the glassware can be washed according to standard laboratory procedures. Heavily contaminated or broken glassware that cannot be safely decontaminated should be disposed of as solid hazardous waste.

## Solutions Containing GSK-3484862

- Aqueous and Organic Solutions: All solutions containing **GSK-3484862**, regardless of concentration, must be collected as hazardous liquid waste.
- Waste Segregation: Do not mix **GSK-3484862** waste with other waste streams unless you are certain they are compatible. It is best practice to collect it in a dedicated waste container.
- Container and Labeling: Use a designated, leak-proof, and clearly labeled container for liquid waste. The label must include "Hazardous Waste," the chemical name "**GSK-3484862**," and the names and approximate concentrations of all other components in the solution (e.g., DMSO, saline).
- Storage and Disposal: Store the sealed waste container in a designated hazardous waste accumulation area. Arrange for disposal through your institution's EHS office or a licensed chemical waste contractor.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **GSK-3484862** and associated waste.



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Caption: Disposal workflow for **GSK-3484862** waste.

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## References

- 1. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]

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